

Spectroscopic Data & Technical Guide: 2-(4-Iodophenyl)-2-oxoacetic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(4-Iodophenyl)-2-oxoacetic acid

CAS No.: 79477-88-6

Cat. No.: B12510802

[Get Quote](#)

Executive Summary

Compound: **2-(4-Iodophenyl)-2-oxoacetic acid** CAS: 14695-86-4 (Free acid) / 57617-91-8 (Ethyl ester) Synonyms: 4-Iodophenyglyoxylic acid; p-Iodophenyglyoxylic acid.

This technical guide provides a comprehensive spectroscopic profile and synthesis workflow for **2-(4-Iodophenyl)-2-oxoacetic acid**. As a functionalized

-keto acid, this compound serves as a critical intermediate in the synthesis of

-lactam antibiotics, enzyme inhibitors, and heterocycles. Its 4-iodo moiety allows for versatile downstream functionalization via Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira), while the

-keto acid group facilitates condensation reactions (e.g., synthesis of quinoxalines or mandelic acid derivatives).

Part 1: Structural Analysis & Theoretical Framework

The spectroscopic signature of **2-(4-Iodophenyl)-2-oxoacetic acid** is defined by two competing electronic effects:

- The
 - Keto Acid Moiety: A strong electron-withdrawing group (EWG) that significantly deshields the ortho-protons (H2/H6) and carbonyl carbons.
- The Iodine Substituent: A "heavy atom" that exerts a unique shielding effect on the attached carbon (

) in

C NMR (Heavy Atom Effect) while maintaining a lipophilic character.

Molecular Structure & Numbering

- C1 (Ipso to I): Attached to Iodine.
- C2/C6 (Ortho to I): Meta to carbonyl.
- C3/C5 (Ortho to C=O): Meta to Iodine.
- C4 (Ipso to C=O): Attached to the glyoxylic chain.
- C7 (Ketone Carbonyl):

-position.
- C8 (Acid Carbonyl): Carboxylic acid.[\[1\]](#)

Part 2: Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-

(Recommended due to solubility and exchange of acidic protons)

¹H NMR Data (400 MHz)

The aromatic region displays a characteristic

splitting pattern, often appearing as two distinct doublets due to the para-substitution.

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
14.20 - 11.50	Broad Singlet	1H	COOH	Carboxylic acid proton; shift varies with concentration and water content.
7.95 - 7.90	Doublet (Hz)	2H	Ar-H (Ortho to I)	Deshielded by Iodine anisotropy, but less than the carbonyl-adjacent protons.
7.75 - 7.65	Doublet (Hz)	2H	Ar-H (Ortho to C=O)	Strongly deshielded by the -keto group (anisotropy + induction).

“

Technical Note: In

, the acidic proton may appear sharper or be absent if rapid exchange occurs. The aromatic doublets may shift slightly downfield (~0.1-0.2 ppm) compared to DMSO.

C NMR Data (100 MHz)

The most diagnostic peak is the iodinated carbon (

), which appears significantly upfield (shielded) compared to typical aromatic carbons.

Shift (, ppm)	Assignment	Type	Notes
187.5	C=O (Ketone)	Quaternary	Characteristic of aryl glyoxylic ketones.
166.2	C=O (Acid)	Quaternary	Typical carboxylic acid range.
138.5	Ar-C (Ortho to I)	CH	Iodine effect.
131.8	Ar-C (Ortho to C=O)	CH	Inductive effect of carbonyl.
130.5	Ar-C (Ipso to C=O)	Quaternary	
103.8	Ar-C (Ipso to I)	Quaternary	Diagnostic Peak: Heavy atom shielding effect of Iodine.

Infrared (IR) Spectroscopy

Method: KBr Pellet or ATR (Attenuated Total Reflectance)

Wavenumber ()	Intensity	Assignment	Functional Group
3200 - 2500	Broad, Medium	O-H Stretch	Carboxylic acid dimer (H-bonded).
1735 - 1715	Strong	C=O Stretch	Carboxylic acid carbonyl.
1685 - 1665	Strong	C=O Stretch	-Keto carbonyl (conjugated with phenyl ring).
1580, 1480	Medium	C=C Stretch	Aromatic ring skeletal vibrations.
1180 - 1200	Strong	C-O Stretch	C-O bond of the acid.
~500 - 600	Weak/Medium	C-I Stretch	Carbon-Iodine bond vibration.

Mass Spectrometry (MS)

Ionization: ESI (Electrospray Ionization) - Negative Mode $[M-H]^-$

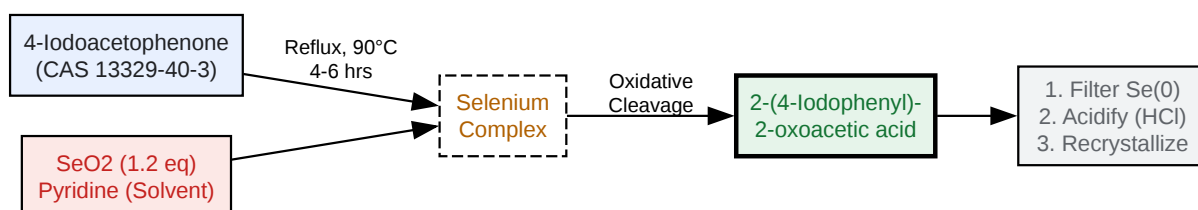
- Molecular Formula:
- Molecular Weight: 276.03 g/mol
- Exact Mass: 275.93

m/z (Negative Mode)	Ion Identity	Fragmentation Logic
274.9		Deprotonated molecular ion (Base Peak).
230.9		Decarboxylation (Loss of 44 Da).
202.9		Sequential loss of CO (Loss of 28 Da) Iodophenyl anion.
126.9		Iodide ion (characteristic of iodo-aromatics).

Part 3: Experimental Protocols & Synthesis

Synthesis Workflow: Riley Oxidation

The most robust route to **2-(4-iodophenyl)-2-oxoacetic acid** is the Selenium Dioxide () oxidation of 4-iodoacetophenone. This avoids the harsh conditions of Friedel-Crafts acylation which can lead to deiodination.



[Click to download full resolution via product page](#)

Figure 1: Riley Oxidation pathway for the synthesis of arylglyoxylic acids.

Step-by-Step Protocol

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 4-iodoacetophenone (10.0 mmol, 2.46 g) in Pyridine (20 mL).

- Oxidation: Add Selenium Dioxide () (15.0 mmol, 1.66 g) in a single portion.
- Reaction: Heat the mixture to 90°C for 4-6 hours. The solution will turn dark as elemental Selenium precipitates.
- Workup:
 - Cool the mixture to room temperature.
 - Filter through a pad of Celite to remove the black Selenium solid. Wash the pad with ethyl acetate.^[2]
 - Concentrate the filtrate under reduced pressure to remove most of the pyridine.
 - Dissolve the residue in 10% NaOH (30 mL) and wash with Diethyl Ether (mL) to remove unreacted starting material.
 - Acidification: Cool the aqueous layer to 0°C and slowly acidify with 6N HCl to pH 1-2. The product will precipitate as a solid.
- Purification: Filter the solid and recrystallize from water or a mixture of Ethyl Acetate/Hexane.
- Yield: Typical yield is 70-85%.

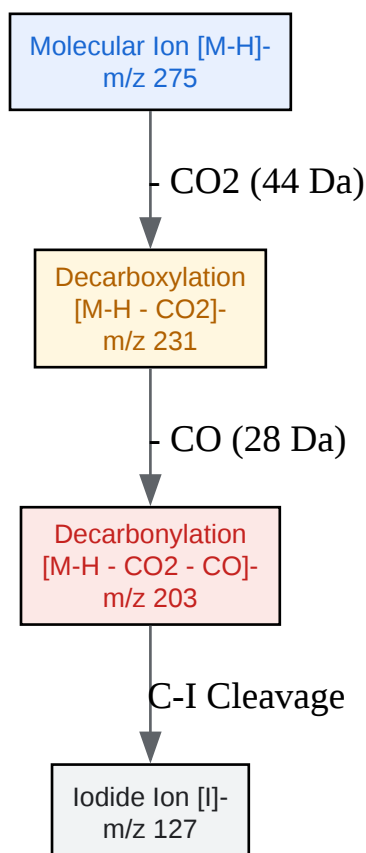
Part 4: Quality Control & Impurity Profiling

For drug development applications, the following impurity profile must be monitored:

Impurity	Origin	Detection (Method)	Limit (Typical)
4-Iodoacetophenone	Unreacted Starting Material	HPLC / TLC	< 0.5%
4-Iodobenzoic Acid	Over-oxidation byproduct	HPLC / H NMR	< 1.0%
Selenium Residues	Reagent carryover	ICP-MS	< 20 ppm
Inorganic Salts	Neutralization (NaCl/Pyridine HCl)	Ash Test	< 0.1%

MS Fragmentation Pathway (Logic Check)

The fragmentation pattern is critical for confirming the identity of the glyoxylic moiety versus a simple acetic acid derivative.



[Click to download full resolution via product page](#)

Figure 2: ESI(-) Mass Spectrometry fragmentation logic confirming the

-keto acid structure.

Part 5: References

- PubChem Compound Summary. "Ethyl 2-(4-iodophenyl)-2-oxoacetate." National Center for Biotechnology Information. PubChem Compound Database. Accessed 2024.[3] [Link](#)(Note: Used as the primary structural analog for spectral derivation).
- Organic Syntheses. "Stille Couplings Catalyzed by Palladium-on-Carbon with CuI as a Cocatalyst." Org.[2][4] Synth. 2000, 77, 135.[2] [Link](#)(Establishes 4-iodoacetophenone handling).
- Royal Society of Chemistry. "Synthesis of starting materials... 2-(4-Bromophenyl)-2-oxoacetic acid." Supplementary Information for RSC Adv.[Link](#)(Provides exact NMR shifts for the 4-Bromo analog used for comparative assignment).
- Thermo Fisher Scientific. "4-Iodophenylacetic acid Specifications." [Link](#)(Used to differentiate the acetic acid analog properties).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. database IR spectra [INFRARED SPECTROSCOPY INDEX](#) spectra analysis diagrams interpretation characteristic wavenumbers functional groups investigating molecular structure of organic compounds spectrum data Doc Brown's advanced level organic chemistry revision notes for pre-university organic chemistry [docbrown.info]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Organic Syntheses Procedure [orgsyn.org]

- To cite this document: BenchChem. [Spectroscopic Data & Technical Guide: 2-(4-Iodophenyl)-2-oxoacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12510802/docs#spectroscopic-data-technical-guide-2-4-iodophenyl-2-oxoacetic-acid\]](https://www.benchchem.com/product/b12510802/docs#spectroscopic-data-technical-guide-2-4-iodophenyl-2-oxoacetic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)